

# Personal protective equipment for handling 2-Bromoethyl acetate

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## Compound of Interest

Compound Name: 2-Bromoethyl acetate

Cat. No.: B108633

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## Essential Safety and Handling Guide for 2-Bromoethyl Acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **2-Bromoethyl acetate**, including operational and disposal plans to build a foundation of trust and safety in your laboratory practices.

Chemical Identifier:

- Name: **2-Bromoethyl acetate**
- Synonyms: Acetic Acid 2-Bromoethyl Ester[1][2]
- CAS Number: 927-68-4[3]

Hazard Summary: **2-Bromoethyl acetate** is a combustible liquid that can cause skin and serious eye irritation.[4] It may also cause respiratory irritation.[4] It is identified as a lachrymator, a substance that increases the flow of tears.[4][5]

## Quantitative Data

A clear understanding of the physical and chemical properties of **2-Bromoethyl acetate** is critical for safe handling.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>7</sub> BrO <sub>2</sub>	<a href="#">[2]</a>
Molecular Weight	167.00 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	159 °C	<a href="#">[3]</a>
Melting Point	-14 to -13.8 °C	<a href="#">[3]</a> <a href="#">[6]</a>
Density	1.514 g/mL at 25 °C	<a href="#">[3]</a>
Flash Point	71 °C (159.8 °F) - closed cup	<a href="#">[3]</a>

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromoethyl acetate** to prevent exposure.

PPE Category	Item	Specifications and Importance
Hand Protection	Chemical-resistant gloves	Nitrile gloves are recommended. Always inspect gloves for integrity before use and employ proper removal techniques to avoid skin contact. <a href="#">[7]</a> Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. <a href="#">[8]</a>
Eye and Face Protection	Safety Goggles and Face Shield	Wear chemical splash goggles. <a href="#">[9]</a> For enhanced protection against splashes, an 8-inch minimum face shield is essential. <a href="#">[7]</a>
Skin and Body Protection	Laboratory Coat	A flame-retardant and antistatic protective lab coat should be worn to protect from skin exposure. <a href="#">[7]</a> Ensure it is clean and put on before work. <a href="#">[10]</a>
Respiratory Protection	NIOSH-approved Respirator	Work should be conducted in a well-ventilated area, preferably a chemical fume hood. <a href="#">[7]</a> <a href="#">[11]</a> If working outside a fume hood or if there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge is necessary. <a href="#">[5]</a> <a href="#">[7]</a>

## Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing risks associated with **2-Bromoethyl acetate**.

### 1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[4]
- All work with **2-Bromoethyl acetate** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to avoid the inhalation of vapors.[7][11]
- Use explosion-proof electrical, ventilating, and lighting equipment.[4][5]

### 2. Handling:

- Avoid contact with skin, eyes, and clothing.[12]
- Do not breathe vapors or mist.[11]
- Keep the container tightly closed when not in use.
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[4][7]
- Use only non-sparking tools and take precautionary measures against static discharge.[5][11]
- Wash hands thoroughly after handling.[1][4]

### 3. Storage:

- Store in a dry, cool, and well-ventilated place.[4][11]
- Keep the container tightly closed.[11]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[4]

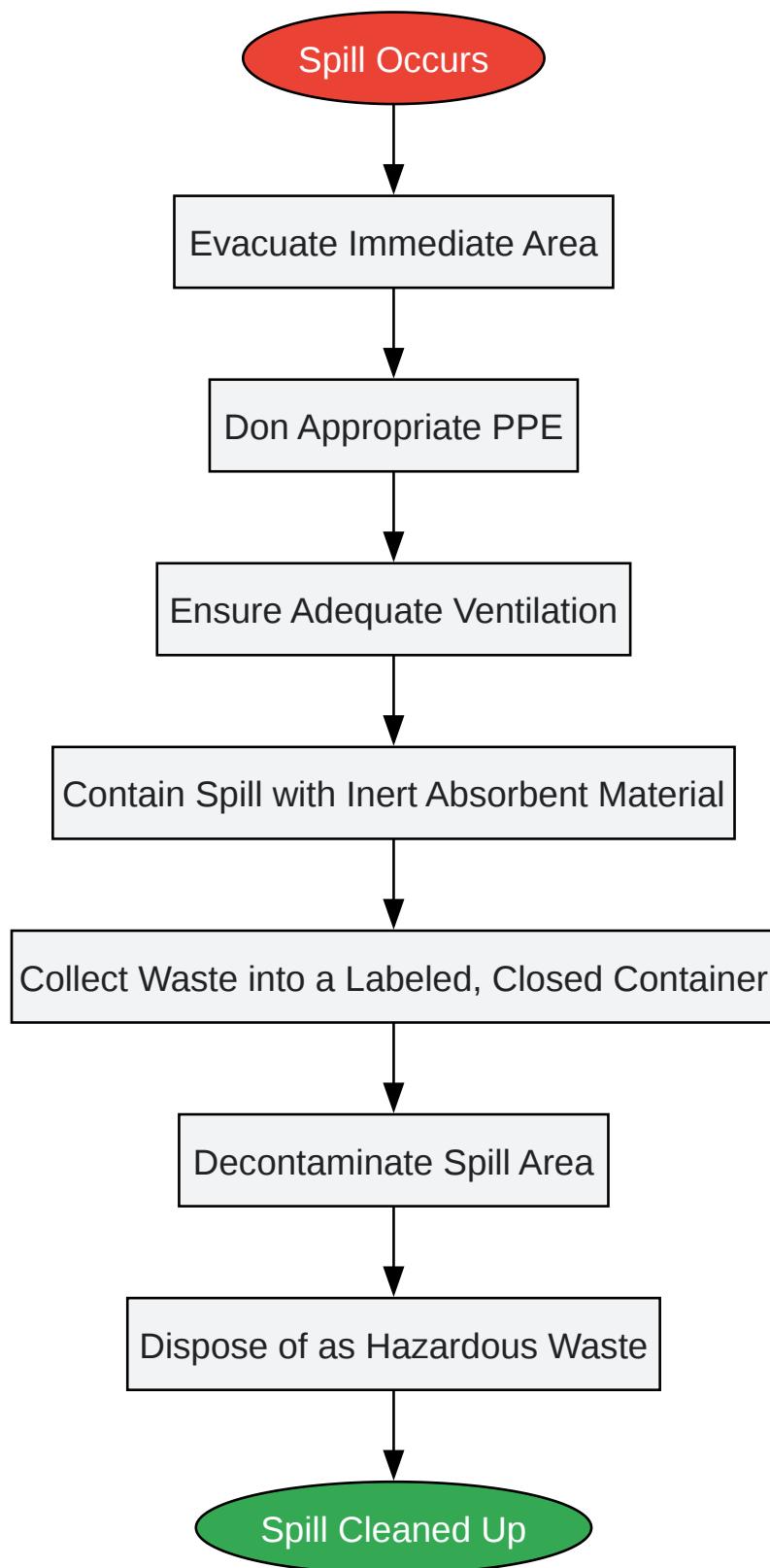
## Emergency and Disposal Plan

A clear and concise plan for emergencies and waste disposal is a critical component of laboratory safety.

#### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[\[4\]](#) Remove and wash contaminated clothing before reuse.[\[11\]](#) If skin irritation persists, call a physician.[\[4\]](#)
- Inhalation: Remove to fresh air.[\[4\]](#) If not breathing, give artificial respiration.[\[4\]](#)[\[11\]](#) Seek immediate medical attention.[\[11\]](#)
- Ingestion: Do NOT induce vomiting.[\[11\]](#)[\[13\]](#) Clean mouth with water and drink plenty of water afterwards.[\[4\]](#) Never give anything by mouth to an unconscious person.[\[11\]](#) Call a physician immediately.[\[11\]](#)

Spill Response: In the event of a spill, follow the established protocol to ensure safety and minimize environmental contamination.



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Workflow for handling a **2-Bromoethyl acetate** spill.

Disposal Plan: The disposal of **2-Bromoethyl acetate** must be carried out in compliance with all local, state, and federal regulations. As a halogenated organic compound, it requires special handling.[7]

- Waste Segregation: **2-Bromoethyl acetate** is classified as a halogenated organic waste. It is crucial to segregate this waste from non-halogenated organic wastes.[7] Do not mix with incompatible materials.[7]
- Waste Collection and Labeling: Collect waste **2-Bromoethyl acetate** in a designated, properly labeled, and sealed container.
- Disposal: Dispose of the contents and container to an approved waste disposal plant.[4][5] Do not dispose of down the drain.[7]

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